

# Application Notes and Protocols for SARS-CoV-2 Laboratory Research

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### Introduction

Severe Acute Respiratory Syndrome Coronavirus 2 (SARS-CoV-2), the causative agent of COVID-19, has been the subject of intensive global research.[1] Understanding the molecular and cellular mechanisms of SARS-CoV-2 infection is paramount for the development of effective therapeutics and vaccines. These application notes provide an overview of key signaling pathways affected by SARS-CoV-2 and detailed protocols for essential laboratory techniques used to study the virus.

# **Key Signaling Pathways in SARS-CoV-2 Infection**

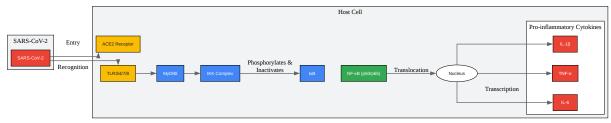
SARS-CoV-2 infection triggers a complex interplay of host cellular signaling pathways, many of which are implicated in the viral life cycle and the host's inflammatory response.

## **NF-kB Signaling Pathway**

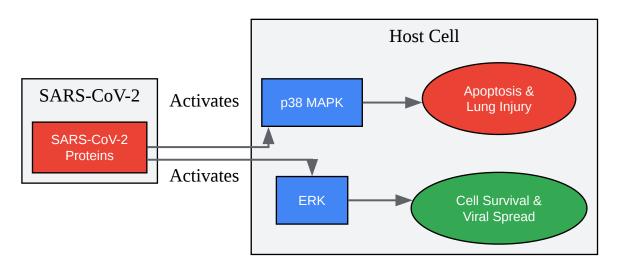
The Nuclear Factor kappa-light-chain-enhancer of activated B cells (NF-kB) signaling pathway is a central mediator of the inflammatory response to viral infections.[2] SARS-CoV-2 entry into host cells, often facilitated by the ACE2 receptor and TMPRSS2 protease, can activate the NF-



 $\kappa$ B pathway through Toll-like receptors (TLRs) such as TLR3, TLR4, and TLR7/8.[2] This activation leads to the production of pro-inflammatory cytokines like IL-6, TNF- $\alpha$ , and IL-1 $\beta$ , which can contribute to the "cytokine storm" observed in severe COVID-19 cases.[2]

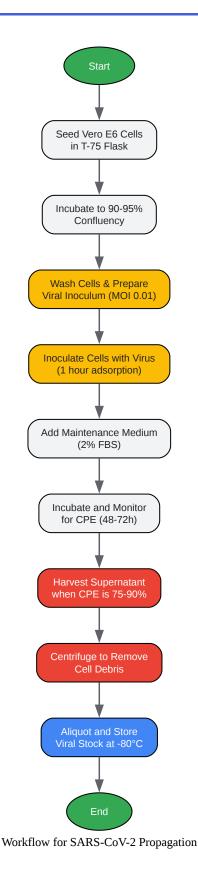


NF-kB Signaling Pathway Activation by SARS-CoV-2

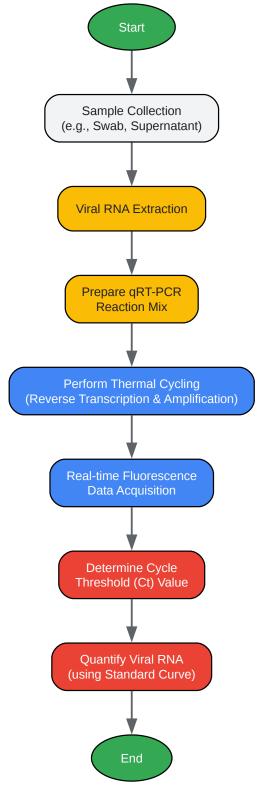


MAPK Signaling Pathway Modulation by SARS-CoV-2









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